

Hexamethyldigermane CAS number and identifiers

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Compound of Interest

Compound Name: Hexamethyldigermane

Cat. No.: B1588625

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Hexamethyldigermane: A Technical Overview

This guide provides a comprehensive overview of **Hexamethyldigermane**, a significant organogermanium compound. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on its chemical identifiers, physical properties, and safety protocols.

Core Identifiers and Properties

Hexamethyldigermane, with the CAS number 993-52-2, is a key organometallic reagent and precursor.^{[1][2]} Its fundamental identifiers and physicochemical properties are summarized in the table below for ease of reference and comparison. This data is crucial for its application in various experimental and industrial settings.

Identifier Type	Value
CAS Number	993-52-2[1][2][3][4][5]
Molecular Formula	C6H18Ge2[1][2][4][6]
Molecular Weight	235.49 g/mol [1][4]
PubChem CID	6327706[3][6]
InChI	InChI=1S/C6H18Ge2/c1-7(2,3)8(4,5)6/h1-6H3[4]
InChIKey	HLEHOFVKHRHBQI-UHFFFAOYSA-N[3][4]
Canonical SMILES	C--INVALID-LINK--(C)--INVALID-LINK--(C)C
Boiling Point	137-138 °C[1][3]
Melting Point	-40 °C[1][3]
Density	1.175 g/mL at 25 °C[1]
Appearance	Colorless liquid[3]

Safety and Handling

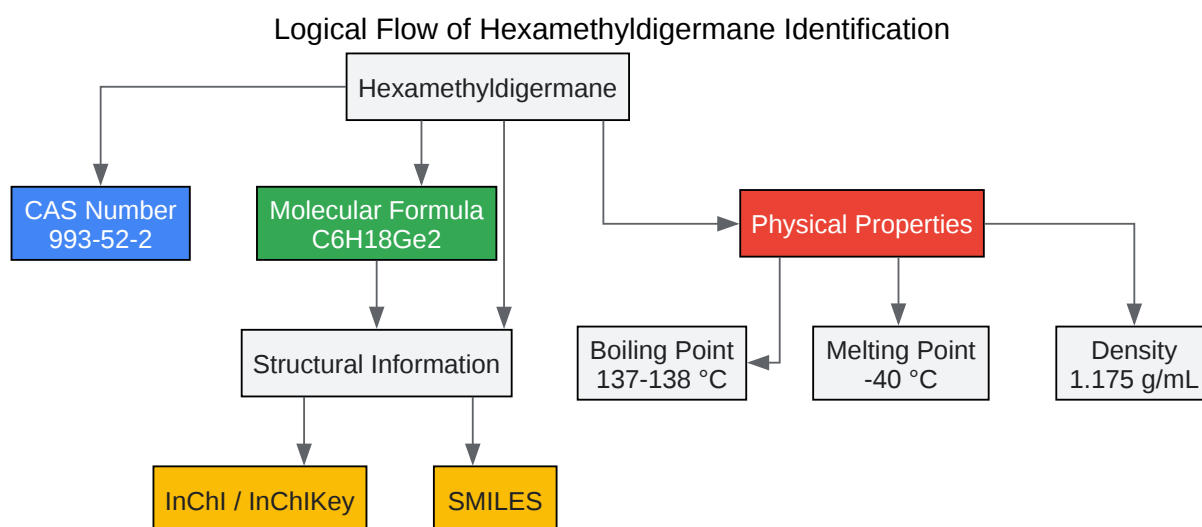
Hexamethyldigermene is classified as a highly flammable liquid and vapor.[6] It is harmful if swallowed, in contact with skin, or if inhaled.[6] Appropriate safety precautions, including the use of personal protective equipment and working in a well-ventilated area, are essential when handling this compound.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor[6]
- H302: Harmful if swallowed[6]
- H312: Harmful in contact with skin[6]
- H332: Harmful if inhaled[6]

Logical Relationships of Hexamethyldigermane Identifiers

The following diagram illustrates the logical flow from the common name of the compound to its various chemical identifiers. This visualization helps in understanding the interconnectedness of the different data points.



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Hexamethyldigermane Identifier Relationships

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